

N-Heptyl-1-naphthamide CAS number and molecular weight

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-Heptyl-1-naphthamide*

Cat. No.: B15064715

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Technical Guide: N-Heptyl-1-naphthamide

To: Researchers, Scientists, and Drug Development Professionals

Subject: In-depth Technical Guide on **N-Heptyl-1-naphthamide**

Executive Summary

This technical guide addresses the request for information on **N-Heptyl-1-naphthamide**, specifically its CAS number, molecular weight, experimental protocols, and associated signaling pathways. Despite a comprehensive search of chemical databases and scientific literature, a specific CAS number and detailed experimental data for **N-Heptyl-1-naphthamide** could not be located. The compound does not appear to be widely synthesized or characterized.

This guide will instead provide available data on the general class of N-substituted 1-naphthamides, offering a representative synthetic protocol. It is important to note that no specific biological activity or signaling pathway information was found for **N-Heptyl-1-naphthamide**.

Physicochemical Data

A specific CAS number and molecular weight for **N-Heptyl-1-naphthamide** are not available in public chemical registries. For the purpose of theoretical calculations, the molecular formula

would be $C_{18}H_{23}NO$, and the corresponding molecular weight would be approximately 269.38 g/mol .

For comparison, data for a related, commercially available compound, N-dodecyl-1-naphthamide, is provided below.

Compound	CAS Number	Molecular Formula	Molecular Weight (g/mol)
N-dodecyl-1-naphthamide	541515-34-8	$C_{23}H_{33}NO$	339.52

Synthesis of N-Substituted 1-Naphthamides: A General Protocol

While a specific protocol for **N-Heptyl-1-naphthamide** is not documented, a general method for the synthesis of N-alkyl-1-naphthamides can be adapted. The following procedure describes the amidation of 1-naphthoyl chloride with a primary amine.

Experimental Protocol: Synthesis of N-Alkyl-1-Naphthamides

Materials:

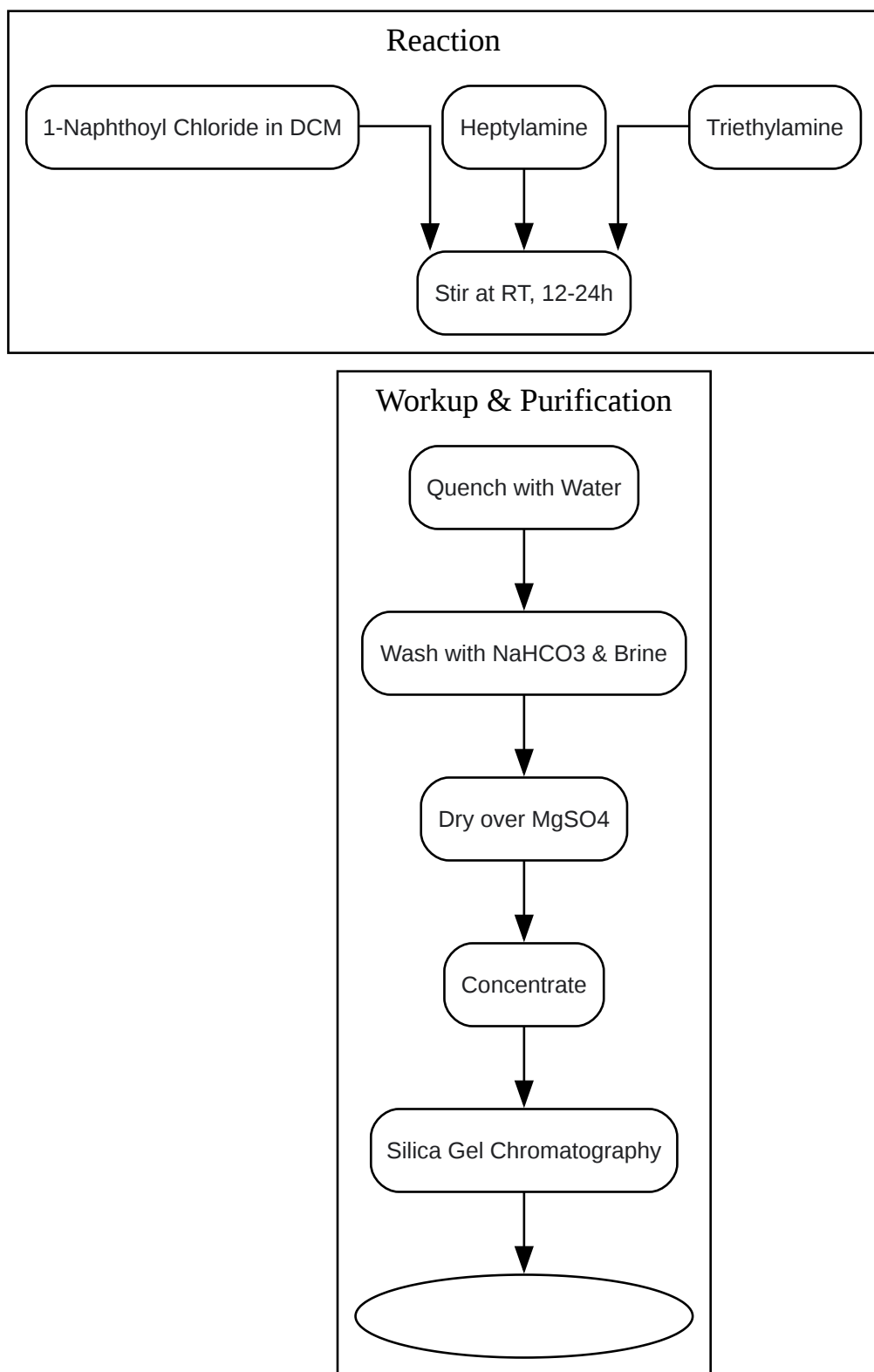
- 1-Naphthoyl chloride
- Heptylamine (for the synthesis of **N-Heptyl-1-naphthamide**)
- Anhydrous dichloromethane (DCM)
- Triethylamine (TEA) or other suitable non-nucleophilic base
- Saturated aqueous sodium bicarbonate solution
- Brine (saturated aqueous sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate

- Silica gel for column chromatography
- Hexanes and Ethyl Acetate for chromatography elution

Procedure:

- **Reaction Setup:** In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), dissolve 1-naphthoyl chloride (1.0 equivalent) in anhydrous DCM.
- **Addition of Amine:** To the stirred solution, add heptylamine (1.1 equivalents) dropwise at 0 °C (ice bath).
- **Addition of Base:** Following the addition of the amine, add triethylamine (1.2 equivalents) dropwise. The reaction mixture is then allowed to warm to room temperature and stirred for 12-24 hours.
- **Reaction Monitoring:** The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Workup:** Upon completion, the reaction mixture is quenched with water. The organic layer is separated, washed sequentially with saturated aqueous sodium bicarbonate solution and brine.
- **Drying and Concentration:** The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure to yield the crude product.
- **Purification:** The crude product is purified by silica gel column chromatography using a suitable eluent system (e.g., a gradient of hexanes and ethyl acetate) to afford the pure **N-heptyl-1-naphthamide**.
- **Characterization:** The final product should be characterized by appropriate analytical methods, such as ^1H NMR, ^{13}C NMR, and mass spectrometry, to confirm its identity and purity.

Below is a generalized workflow for this synthesis.



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General Synthesis Workflow for **N-Heptyl-1-naphthamide**.

Biological Activity and Signaling Pathways

A thorough search of scientific databases, including PubMed and Scopus, yielded no specific studies on the biological activity or signaling pathway modulation of **N-Heptyl-1-naphthamide**. Research on other N-substituted naphthamides suggests a wide range of potential biological activities, but these are highly dependent on the nature of the N-substituent. Without experimental data, any discussion of the biological role of **N-Heptyl-1-naphthamide** would be purely speculative.

Conclusion

N-Heptyl-1-naphthamide is not a well-documented compound, and as such, its CAS number, molecular weight, and specific experimental data are not readily available. This guide provides a general synthetic protocol for the class of N-substituted 1-naphthamides that can be adapted for the synthesis of the requested compound. No information regarding its biological activity or associated signaling pathways could be found. Researchers interested in this compound will likely need to undertake its synthesis and characterization as a novel chemical entity.

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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com